

An In-Depth Technical Guide to Diclofenac Isopropyl Ester

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Compound of Interest

Compound Name: *Diclofenac isopropyl ester*

Cat. No.: *B602264*

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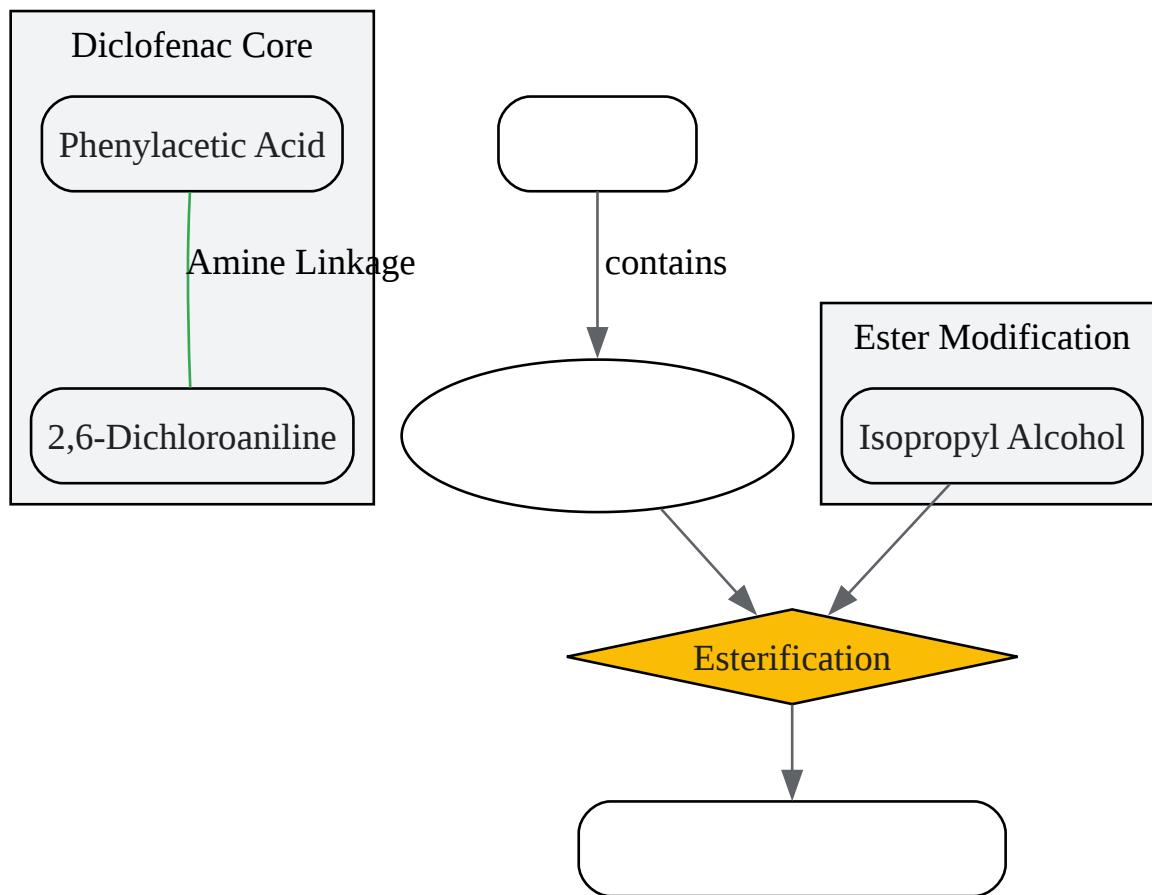
This technical guide provides a comprehensive overview of the molecular characteristics of **diclofenac isopropyl ester**, a significant derivative of the widely used non-steroidal anti-inflammatory drug (NSAID), diclofenac. This document is intended for researchers, scientists, and professionals in the field of drug development, offering detailed information on its structure, weight, and other physicochemical properties.

Molecular Structure and Identity

Diclofenac isopropyl ester is chemically designated as propan-2-yl 2-[2-(2,6-dichloroanilino)phenyl]acetate.^{[1][2]} Its structure consists of the core diclofenac molecule, characterized by a phenylacetic acid group substituted with a 2-(2,6-dichloroanilino) moiety, which is esterified with an isopropyl group.^[1] This esterification is a key modification of the parent drug.

The canonical SMILES representation of the molecule is

CC(C)OC(=O)CC1=CC=CC=C1NC2=C(C=CC=C2Cl)Cl.^{[1][3][4]}

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Physicochemical Properties

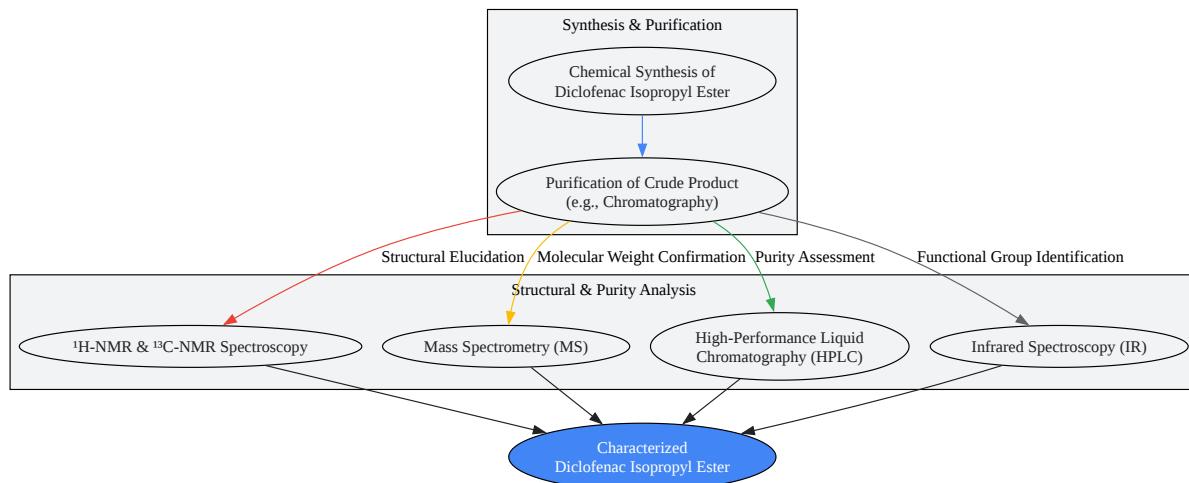
The molecular formula of **diclofenac isopropyl ester** is $C_{17}H_{17}Cl_2NO_2$.^{[1][2][5][6]} This composition results in a distinct set of physicochemical properties that are crucial for its behavior in biological systems. A summary of its key molecular weight and mass parameters is provided in the table below.

Property	Value	Reference(s)
Molecular Weight	338.23 g/mol	[3][5][7][8]
Exact Mass	337.0636342 Da	[1][2]
Monoisotopic Mass	337.0636342 Da	[1][2][4]
CAS Number	66370-79-4	[1][3][5][6][8]

Experimental Protocols

Due to the proprietary and varied nature of synthesis and analysis of specific drug derivatives, detailed experimental protocols are not publicly available in a standardized format. However, the characterization of **diclofenac isopropyl ester** typically involves a suite of standard analytical techniques to confirm its identity and purity. These methods are foundational in drug development and quality control.

A general workflow for the characterization of a synthesized batch of **diclofenac isopropyl ester** would logically include the following steps:

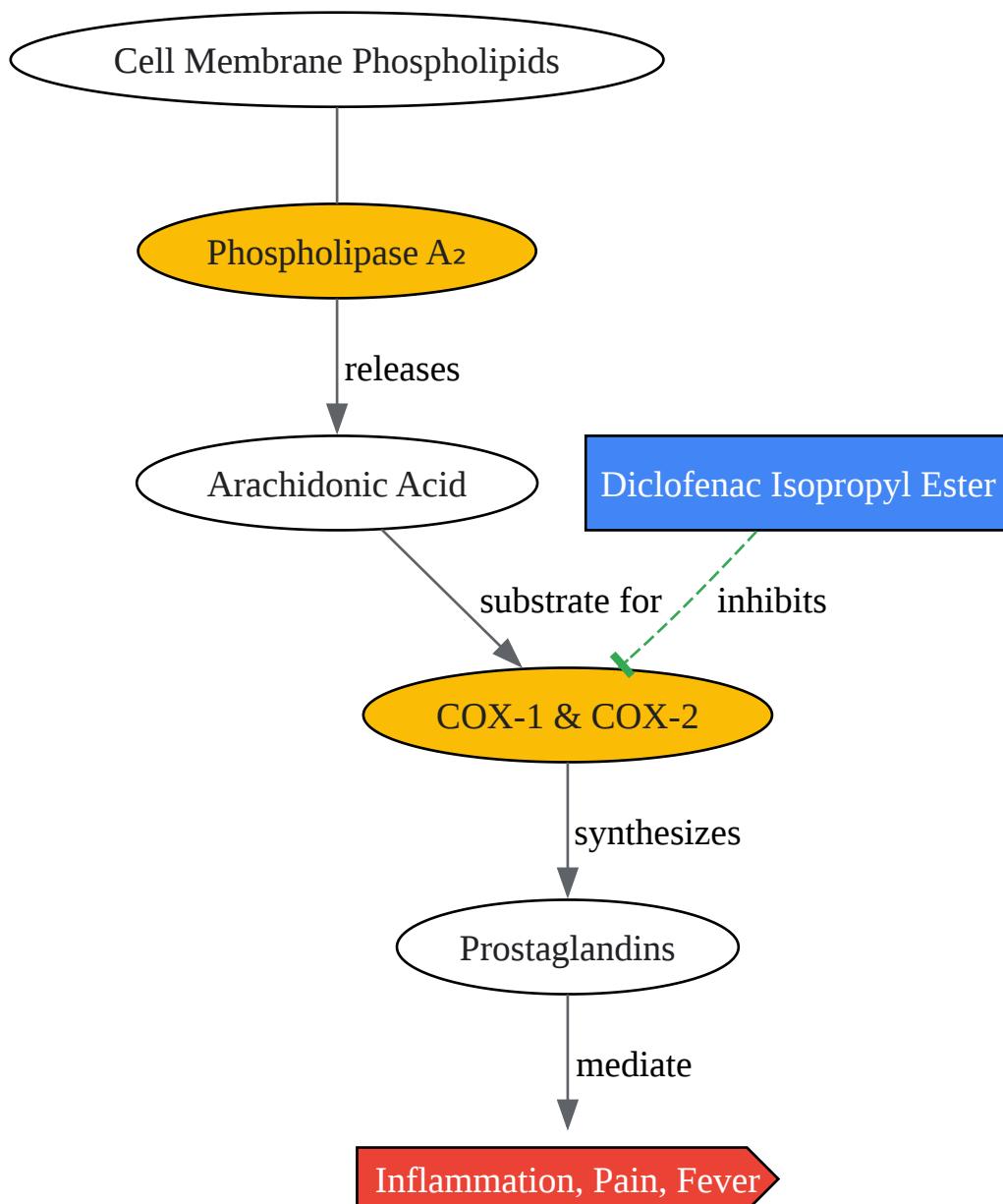


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While specific experimental parameters would be proprietary to the manufacturing or research entity, the general methodologies for these analytical techniques are well-established in the scientific literature. For instance, High-Performance Liquid Chromatography (HPLC) would be employed to determine the purity of the compound, while Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) would be used to confirm its molecular structure and weight.

Signaling Pathways

As a derivative of diclofenac, **diclofenac isopropyl ester** is expected to share a similar mechanism of action, primarily the inhibition of cyclooxygenase (COX) enzymes. The parent compound, diclofenac, is a non-selective inhibitor of both COX-1 and COX-2. These enzymes are key to the inflammatory signaling pathway, as they are responsible for the conversion of arachidonic acid into prostaglandins. Prostaglandins are lipid compounds that mediate inflammation, pain, and fever. By inhibiting COX enzymes, diclofenac and its derivatives reduce the production of prostaglandins, thereby exerting their anti-inflammatory and analgesic effects.



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